

Application Note: Scalable Preparation of 5-Chloro-4-methoxy-2-methylbenzoic Acid

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Compound of Interest

Compound Name: 5-Chloro-4-methoxy-2-methylbenzoic acid

CAS No.: 109803-47-6

Cat. No.: B2443246

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Executive Summary

The synthesis of **5-Chloro-4-methoxy-2-methylbenzoic acid** is a critical electrophilic aromatic substitution (EAS) on the 4-methoxy-2-methylbenzoic acid core. The primary challenge in scaling this reaction is regiocontrol. The methoxy group (C4) and methyl group (C2) both direct incoming electrophiles to the ortho/para positions.

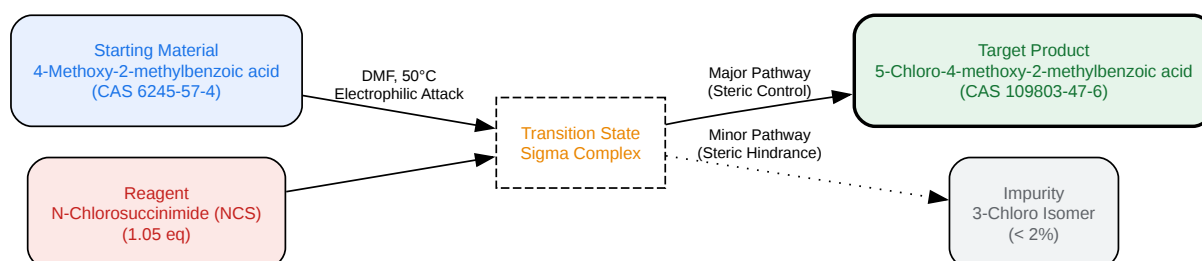
- Position 3: Ortho to both Methoxy and Methyl. (Sterically hindered).
- Position 5: Ortho to Methoxy, Para to Methyl. (Sterically favored).[1]

This protocol details a high-yield (>85%), high-purity (>98%) method using N-Chlorosuccinimide (NCS) in a polar aprotic solvent. This method minimizes the formation of the 3-chloro isomer and completely suppresses radical side-chain chlorination of the C2-methyl group.

Chemical Reaction Strategy

Reaction Scheme

The synthesis proceeds via the electrophilic chlorination of 4-Methoxy-2-methylbenzoic acid (CAS 6245-57-4).



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Figure 1: Reaction pathway highlighting the steric control favoring the 5-chloro isomer.

Detailed Experimental Protocol

Materials & Reagents

| Component | CAS Number | Role | Grade |
|--------------------------------|------------|--------------------|--------------|
| 4-Methoxy-2-methylbenzoic acid | 6245-57-4 | Precursor | >98% |
| N-Chlorosuccinimide (NCS) | 128-09-6 | Chlorinating Agent | Reagent Plus |
| N,N-Dimethylformamide (DMF) | 68-12-2 | Solvent | Anhydrous |
| Ethyl Acetate | 141-78-6 | Extraction/Cryst. | ACS Grade |
| Water (Deionized) | 7732-18-5 | Quench | Type II |

Method A: NCS Chlorination (Recommended for High Purity)

Scale: 100 g Input | Expected Yield: 85-90% | Time: 6-8 Hours

Step-by-Step Procedure:

- Dissolution:
 - Charge a 1 L 3-neck round-bottom flask equipped with a mechanical stirrer, internal thermometer, and nitrogen inlet.
 - Add 100.0 g (0.60 mol) of 4-Methoxy-2-methylbenzoic acid.
 - Add 400 mL of DMF. Stir at 25°C until fully dissolved (clear solution).
 - Note: DMF is chosen over Acetonitrile to improve solubility and stabilize the transition state, enhancing regioselectivity.
- Reagent Addition (Exotherm Control):
 - Cool the solution to 20°C.
 - Add 84.5 g (0.63 mol, 1.05 eq) of NCS portion-wise over 30 minutes.
 - Critical Control Point: Monitor internal temperature. Do not allow T > 30°C during addition to prevent runaway exotherms or radical initiation.
- Reaction Phase:
 - Heat the mixture to 50°C.
 - Maintain at 50°C for 4–6 hours.
 - In-Process Control (IPC): Sample 10 µL for HPLC. Target conversion >99%.
 - Pass Criteria: Starting material < 1.0% area.
- Quench & Precipitation:

- Cool the reaction mixture to 10°C.
- Slowly add 600 mL of cold deionized water over 45 minutes.
- Observation: A thick white precipitate will form.
- Stir the slurry at 5–10°C for 2 hours to maximize yield.
- Filtration & Wash:
 - Filter the solid using a Buchner funnel.
 - Wash the cake 2x with 100 mL water to remove residual DMF and Succinimide byproduct.
 - Safety: Succinimide is water-soluble and will be removed in the filtrate.
- Purification (Recrystallization):
 - Transfer the wet cake to a clean flask.
 - Add 300 mL Ethyl Acetate and heat to reflux (approx. 77°C) until dissolved.
 - Optional: If colored impurities persist, treat with 5 g activated carbon for 15 min, then hot filter.
 - Cool gradually to 20°C, then to 0°C for 2 hours.
 - Filter the crystalline solid and dry in a vacuum oven at 50°C for 12 hours.

Method B: Sulfuryl Chloride (SO₂Cl₂) (Cost-Effective for >10kg Scale)

Use this method only if cost is the primary driver. Selectivity is slightly lower (approx. 95:5).

- Dissolve 100 g SM in 500 mL Glacial Acetic Acid.
- Add 1.1 eq SO₂Cl₂ dropwise at 15–20°C.
- Stir at ambient temperature for 12 hours.

- Quench into ice water.
- Risk: Higher risk of benzylic chlorination if exposed to light. Perform in the dark.

Process Control & Analytical Methods

HPLC Method for Regio-Purity

Distinguishing the 3-chloro impurity from the 5-chloro target requires a specific gradient.

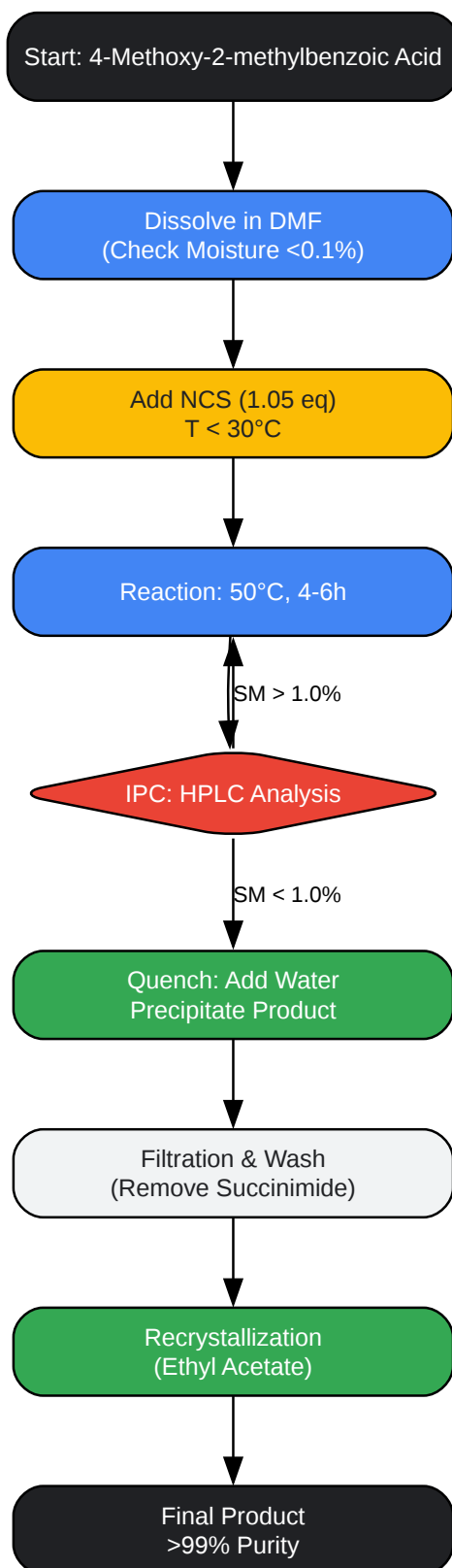
- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0 min: 80% A / 20% B
 - 15 min: 20% A / 80% B
 - 20 min: 20% A / 80% B
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV at 254 nm (aromatic ring) and 280 nm.
- Retention Times (Approx):
 - Starting Material: ~6.5 min
 - Target (5-Cl): ~9.2 min
 - Impurity (3-Cl): ~9.8 min (Elutes later due to "ortho-ortho" shielding effect increasing lipophilicity).

Critical Process Parameters (CPPs)

| Parameter | Range | Impact on Quality |
|---------------|--------------|---|
| Temperature | 45–55°C | <40°C: Slow reaction. >60°C: Increases benzylic chlorination (side chain). |
| Stoichiometry | 1.05–1.10 eq | <1.0: Incomplete conversion. >1.2: Dichlorination risk. |
| Solvent Water | <0.5% | Water competes with the aromatic ring for the chloronium ion, reducing yield. |

Workflow Visualization

The following diagram illustrates the decision logic and process flow for the synthesis.



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Figure 2: Process flow diagram for the synthesis of **5-Chloro-4-methoxy-2-methylbenzoic acid**.

References

- Starting Material: 4-Methoxy-2-methylbenzoic acid. CAS No. 6245-57-4. [3][4][5] PubChem Compound Summary. Available at: [\[Link\]](#)
- Analogous Protocol (Amino-Analog): Preparation method of 4-amino-5-chloro-2-methoxybenzoic acid. Patent CN105237422A. Google Patents.
- Analogous Protocol (Ester Chlorination): Preparation method of methyl 4-acetamido-5-chloro-2-methoxybenzoate. Patent CN105523952A. Google Patents.
- Mechanistic Insight: Chlorination of 4-methoxybenzoyl chloride. US Patent 4318866A. (Discusses radical vs ionic chlorination competition).

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Sources

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- 2. CN103553991A - Method for preparing methyl 4-amino-5-ethylsulfonyl-2-methoxybenzoate - Google Patents [\[patents.google.com\]](https://patents.google.com)
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- 4. nbinno.com [\[nbinno.com\]](https://nbinno.com)
- 5. 4-Methoxy-2-methylbenzoic acid | C₉H₁₀O₃ | CID 597216 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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